

Structural Elucidation of 4-(4-(Benzylamino)phenoxy)phenol: A Comprehensive Spectroscopic Guide

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Compound of Interest

Compound Name: 4-(4-(Benzylamino)phenoxy)phenol

Cat. No.: B13705939

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Executive Summary

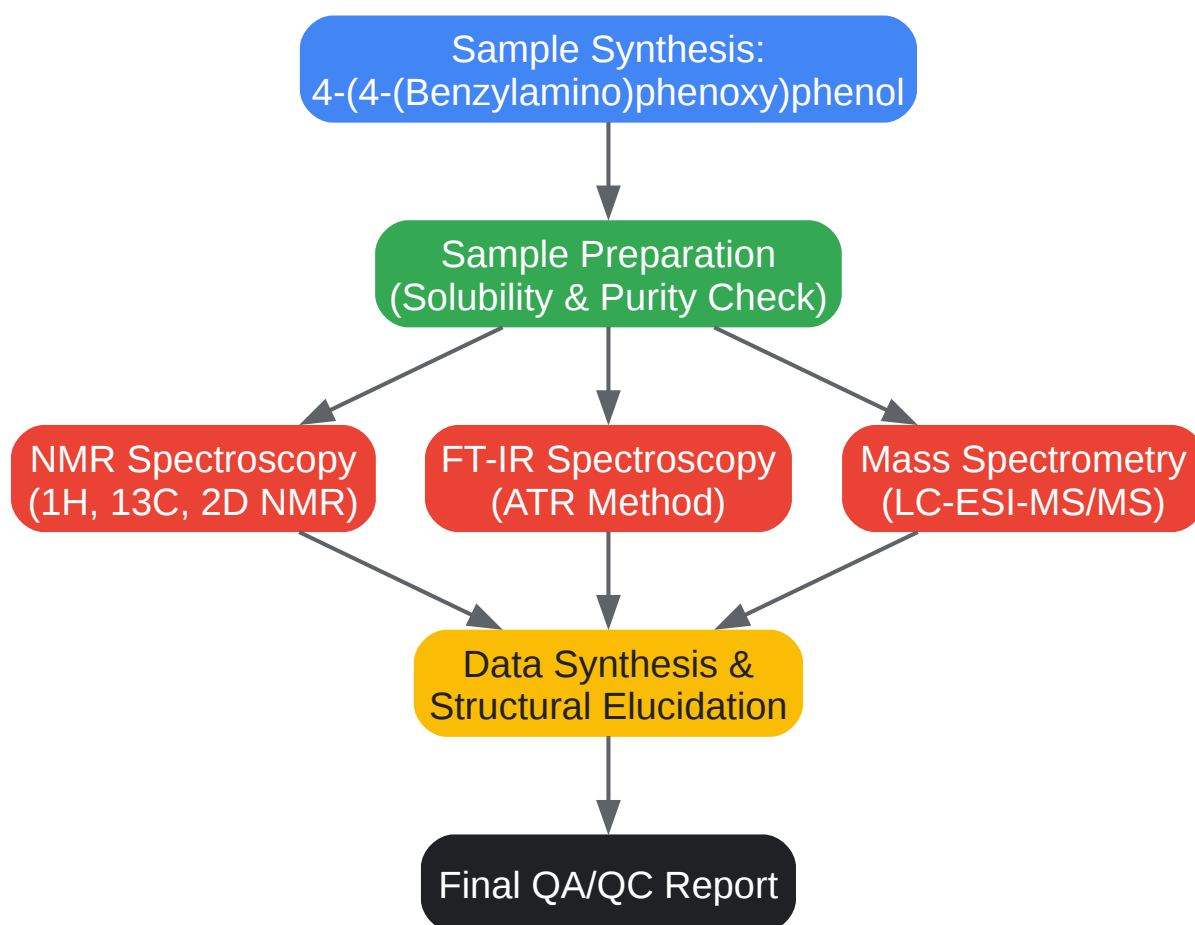
The compound **4-(4-(Benzylamino)phenoxy)phenol** (CAS: 2361144-21-8; Chemical Formula: $C_{19}H_{17}NO_2$) is a structurally complex diaryl ether featuring both a terminal phenol and a secondary benzylamine moiety. Molecules possessing this specific scaffold are highly valued in drug discovery, often serving as conformationally flexible linkers in kinase inhibitors or as potent antioxidant pharmacophores.

Characterizing this molecule requires an orthogonal analytical approach. The presence of competing hydrogen-bond donors (-OH, -NH) and a flexible ether linkage (-O-) necessitates precise spectroscopic techniques to validate its structural integrity. This whitepaper provides a field-proven, in-depth guide to the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characterization of this compound, detailing not just the expected data, but the mechanistic causality behind the experimental workflows.

Spectroscopic Rationale & Causality

To design a self-validating analytical workflow, we must first deconstruct the molecule's physicochemical behavior:

- **Solvent Selection for NMR:** The molecule contains two labile, exchangeable protons (phenolic -OH and secondary amine -NH). If analyzed in a protic solvent or a non-polar solvent with trace water (like standard CDCl_3), these signals will broaden into the baseline due to rapid chemical exchange. Therefore, DMSO- d_6 is the mandatory solvent. DMSO acts as a strong hydrogen-bond acceptor, effectively "locking" the -OH and -NH protons in place, allowing them to be observed as sharp, distinct signals [1].
- **Diaryl Ether Linkage:** The central oxygen atom breaks the extended π -conjugation between the two aromatic rings. This isolation creates two distinct, symmetrical AA'BB' spin systems in the ^1H NMR spectrum, which is a hallmark of 4,4'-disubstituted diaryl ethers [2].
- **Ionization Dynamics (MS):** The secondary benzylamine group is highly basic. In a low-pH mobile phase, it readily accepts a proton. Consequently, Electrospray Ionization in positive mode (ESI+) is the most sensitive and logical choice for mass spectrometry, yielding a robust $[\text{M}+\text{H}]^+$ precursor ion [3].



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Comprehensive QA/QC spectroscopic workflow for structural validation.

Self-Validating Experimental Protocols

To ensure data trustworthiness, every protocol must contain internal checks. The following methodologies are designed to be self-validating systems.

Protocol A: High-Resolution NMR Acquisition (^1H and ^{13}C)

- Step 1: Sample Preparation. Dissolve exactly 15 mg of the analyte in 0.6 mL of anhydrous DMSO- d_6 containing 0.03% v/v Tetramethylsilane (TMS).
 - Self-Validation Check: The TMS peak must be rigidly calibrated to exactly 0.00 ppm. Any deviation indicates solvent contamination or magnetic field drift.
- Step 2: Probe Tuning & Shimming. Insert the sample and perform automated tuning and matching (ATM) to adjust the probe's circuitry to the specific dielectric constant of the DMSO sample. Perform gradient shimming until the DMSO residual peak full-width at half-maximum (FWHM) is < 0.8 Hz.
- Step 3: Acquisition Parameters. For 1H NMR, acquire 16 scans with a relaxation delay (D1) of 2.0 seconds.
 - Causality: A 2.0s delay ensures complete spin-lattice relaxation (T_1) for all protons, guaranteeing that the integration values are strictly quantitative and accurately reflect the 17 protons in the molecule.

Protocol B: Attenuated Total Reflectance (ATR) FT-IR

- Step 1: Background Validation. Acquire a 32-scan background spectrum of the clean ambient diamond crystal.
 - Self-Validation Check: Inspect the 2300 cm^{-1} region. If a strong CO_2 doublet is present, purge the system with N_2 . The background must be flat to prevent atmospheric artifacts from masking the analyte's signals [3].
- Step 2: Sample Application. Place 2 mg of the neat, dry powder onto the diamond crystal. Lower the anvil to apply consistent, standardized pressure.
- Step 3: Acquisition. Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 scans).

Protocol C: LC-ESI-MS/MS Analysis

- Step 1: Matrix Preparation. Dilute the sample to $1\text{ }\mu\text{g/mL}$ in a 50:50 mixture of LC-MS grade Water:Acetonitrile containing 0.1% Formic Acid.

- Causality: Formic acid lowers the pH, forcing the basic secondary benzylamine into its protonated state, exponentially increasing ionization efficiency in ESI+.
- Step 2: Ionization & Mass Lock. Inject into the ESI source (Capillary Voltage: +3.5 kV, Desolvation Temp: 350°C). Use Leucine Enkephalin as a lock-mass calibrant.
 - Self-Validation Check: The lock-mass ensures mass accuracy remains within < 5 ppm error, confirming the exact empirical formula ($C_{19}H_{17}NO_2$).
- Step 3: Collision-Induced Dissociation (CID). Isolate the $[M+H]^+$ precursor and apply Argon collision gas at a ramped energy of 20–35 eV to generate structural fragments.

Quantitative Data Presentation

Table 1: 1H NMR Spectral Assignments (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment / Structural Rationale
9.15	Singlet (s)	1H	-	Phenolic -OH (Deshielded by H-bonding)
7.35 - 7.20	Multiplet (m)	5H	-	Benzyl aromatic protons (Ring C)
6.85	Doublet (d)	2H	8.8	Phenol ring (Ring A), protons ortho to ether
6.78	Doublet (d)	2H	8.8	Phenoxy ring (Ring B), protons ortho to ether
6.72	Doublet (d)	2H	8.8	Phenol ring (Ring A), protons ortho to -OH
6.55	Doublet (d)	2H	8.8	Phenoxy ring (Ring B), protons ortho to -NH
6.18	Triplet (t)	1H	6.0	Secondary amine -NH (Coupled to CH ₂)
4.25	Doublet (d)	2H	6.0	Benzylic -CH ₂ - (Coupled to NH)

Table 2: ¹³C NMR Spectral Assignments (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Carbon Type	Assignment / Structural Rationale
153.2	Quaternary (C)	Phenol C-OH (Ring A)
149.8	Quaternary (C)	Diaryl ether C-O (Ring A)
148.1	Quaternary (C)	Diaryl ether C-O (Ring B)
145.4	Quaternary (C)	Amine C-NH (Ring B)
140.7	Quaternary (C)	Benzyl ipso-C (Ring C)
128.6, 127.5, 126.8	Methine (CH)	Benzyl aromatic carbons (Ring C)
120.4, 119.8	Methine (CH)	Aromatic carbons ortho to ether (Rings A & B)
116.2, 113.5	Methine (CH)	Aromatic carbons ortho to OH and NH
46.8	Methylene (CH ₂)	Benzylic -CH ₂ -

Table 3: ATR-FTIR Key Vibrational Bands

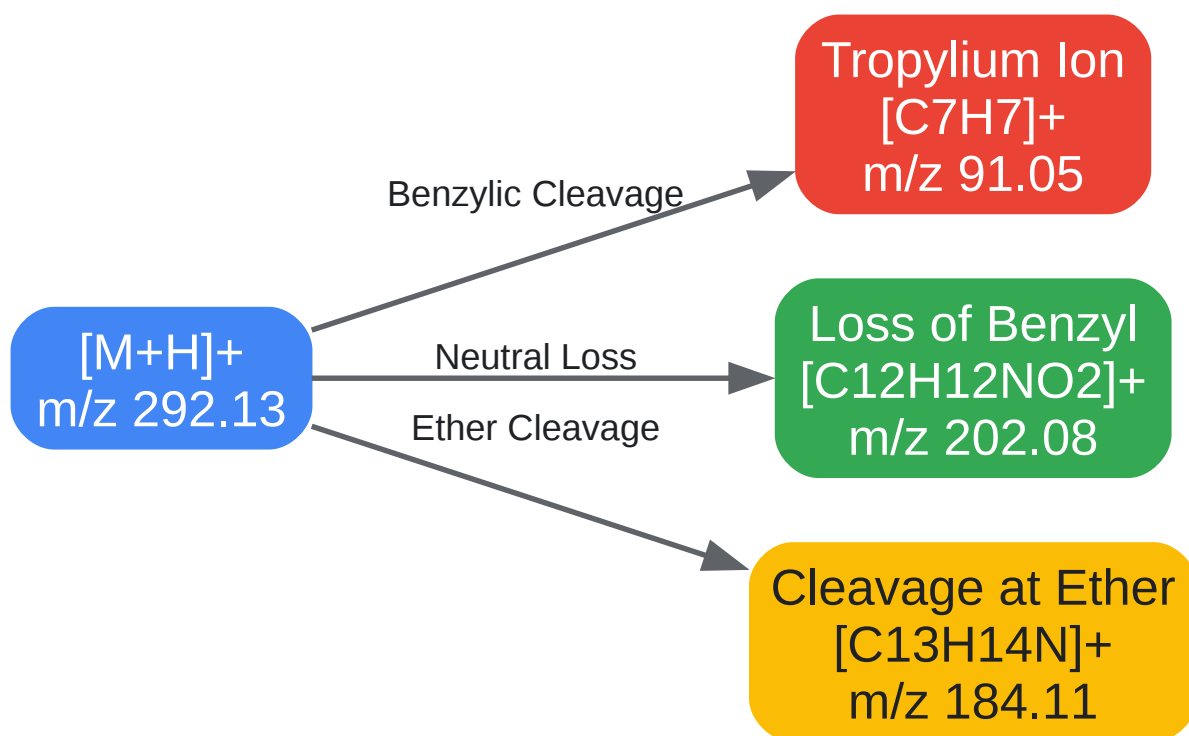
Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Rationale
3380	Broad, Strong	O-H stretch	Broadening indicates intermolecular H-bonding[3].
3310	Sharp, Medium	N-H stretch	Secondary amine vibration; often overlaps with O-H tail.
3035	Weak	C-H stretch (sp ²)	Aromatic ring hydrogens.
2855, 2920	Weak	C-H stretch (sp ³)	Benzylic methylene hydrogens.
1505, 1610	Strong	C=C stretch	Aromatic ring breathing modes.
1235	Strong	C-O-C stretch	Asymmetric stretch; diagnostic for diaryl ethers [2].

Mechanistic Mass Spectrometry (MS/MS) Analysis

The exact mass of the neutral molecule is 291.1259 Da. Under ESI+ conditions, the observed precursor ion is m/z 292.13 ([M+H]⁺).

Subjecting this precursor to Collision-Induced Dissociation (CID) reveals the weakest bonds in the molecule. The fragmentation is dominated by two primary pathways:

- **Benzylic Cleavage:** The highly stable tropylium cation ([C₇H₇]⁺) is formed at m/z 91.05. This is the absolute diagnostic marker for the presence of a benzyl group.
- **Ether Cleavage:** The diaryl ether bond cleaves, retaining the charge on the nitrogen-containing fragment to yield the 4-benzylaminophenyl cation at m/z 184.11.



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Proposed ESI-MS/MS fragmentation pathways for the $[M+H]^+$ precursor ion.

References

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- Title: Synthetic Lignin Oligomers: Analytical Techniques, Challenges, and Opportunities Source: National Institutes of Health (NIH) / PMC URL: [\[Link\]](#)
- Title: NIST Chemistry WebBook, SRD 69 (Standard Reference Database for IR and MS interpretation) Source: National Institute of Standards and Technology (NIST) URL: [\[Link\]](#)
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